

2-Cyclobutoxyphenol: Operational Safety & Disposal Guide[1][2][3]

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Compound of Interest

Compound Name: 2-Cyclobutoxyphenol

Cat. No.: B13205770

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Chemical Identity & Hazard Characterization

Before disposal, you must validate the specific hazard profile.[2] As a substituted phenol, this compound requires strict segregation from oxidizers and bases.[2]

Property	Description	Operational Implication
Chemical Class	Phenolic Ether (Ortho-substituted)	Combines phenolic toxicity with ether flammability/peroxide potential. [1][2][3]
Physical State	Viscous Liquid or Low-melting Solid	Likely requires handling as a liquid waste stream if dissolved.[1][2][3]
Primary Hazards	Acute Toxicity (Dermal/Oral), Skin Irritation	Do not touch. The cyclobutoxy group increases lipid solubility, accelerating skin absorption.[2][3]
RCRA Status	Non-Listed (Likely)	Unless pure U-listed phenol (U188) is present, treat as Characteristic Waste (Toxic/Irritant).[1][2][3]
Incompatibility	Strong Oxidizers, Strong Bases	Risk of Exothermic Reaction. Do not mix with Nitric Acid or Peroxides in waste streams.[3]

Personal Protective Equipment (PPE) Matrix

Rationale: Standard nitrile gloves may degrade upon prolonged contact with phenolic ethers.[1]
[2] A double-gloving protocol is required.

- Eye/Face: Chemical Splash Goggles + Face Shield (if pouring > 100mL).[1][2]
- Hand Protection:
 - Inner Layer: Nitrile (4 mil).[1][2]
 - Outer Layer: Silver Shield/4H (Laminate) or heavy-gauge Nitrile (> 8 mil).[1][2]

- Respiratory: If handling solids or generating aerosols outside a fume hood, use a half-mask respirator with P100/OV (Organic Vapor) cartridges.[\[1\]](#)[\[2\]](#)
- Body: Chemical-resistant lab coat (buttoned to neck) + Closed-toe composite shoes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Protocol: Step-by-Step

Core Directive: This substance must be destroyed via High-Temperature Incineration.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Never dispose of phenolic compounds down the drain; they are toxic to aquatic life and can disrupt municipal water treatment bacteria.

Phase 1: Waste Characterization & Segregation

- Check Purity: If the substance is in solution (e.g., dissolved in DMSO or Methanol), the solvent dictates the primary waste stream (usually "Flammable Organic").[\[2\]](#)
- Segregate: Keep separate from:
 - Oxidizing acids (Nitric, Chromic).[\[1\]](#)[\[2\]](#)
 - Halogenated solvents (unless the facility allows commingling).[\[1\]](#)
 - Heavy metals.[\[1\]](#)[\[2\]](#)

Phase 2: Container Selection & Packaging[\[1\]](#)[\[2\]](#)

- Select Container: Use HDPE (High-Density Polyethylene) or Amber Glass bottles with screw-top caps.[\[1\]](#)[\[2\]](#) Avoid metal containers due to potential phenolic corrosion.[\[2\]](#)
- Headspace: Leave at least 10% headspace to prevent over-pressurization during storage.[\[1\]](#)[\[2\]](#)
- Secondary Containment: Place the waste bottle inside a polyethylene tray or bucket during transport to the accumulation area.

Phase 3: Labeling

Affix a hazardous waste label with the following details:

- Chemical Name: "2-Cyclobutoxyphenol Waste" (Do not use abbreviations).
- Hazard Checkbox: ☐ Toxic ☐ Irritant ☐ Combustible.[\[1\]](#)[\[2\]](#)

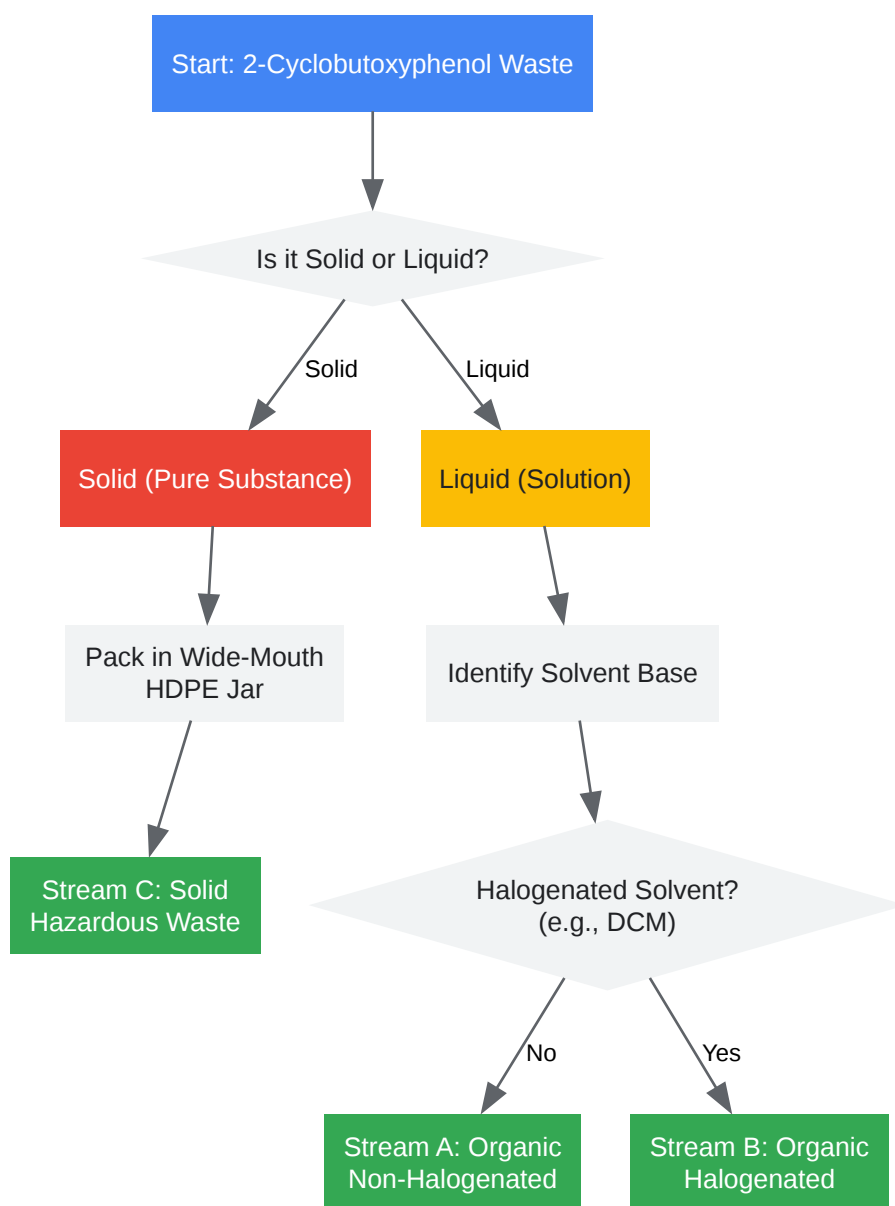
Phase 4: Waste Handover

Transfer to your facility's EHS (Environmental Health & Safety) team for Fuel Blending/Incineration.[\[1\]](#)[\[2\]](#)

Visual Workflows (Graphviz)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Diagram 1: Disposal Decision Tree

This logic ensures the waste ends up in the correct stream based on its physical state.[\[1\]](#)

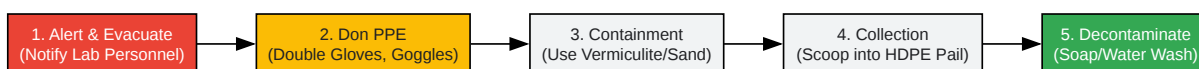


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Caption: Decision logic for segregating **2-Cyclobutoxyphenol** based on physical state and solvent matrix.

Diagram 2: Emergency Spill Response

Immediate actions to take if < 500mL is spilled.



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Caption: Five-step immediate response protocol for minor laboratory spills.

Regulatory & Compliance Context

- EPA RCRA (USA): While **2-Cyclobutoxyphenol** is not explicitly P- or U-listed, it must be characterized by the generator.[1][2][3] If it exhibits toxicity (D004-D043) or ignitability (D001), it is hazardous.[1][2] Best Practice: Manage as "Hazardous Waste" regardless of concentration to ensure "Cradle-to-Grave" tracking.[1][2][3]
- Ecological Impact: Phenolic compounds are high-risk for aquatic toxicity.[1][2] Zero-discharge policy to sewer systems is mandatory.[2]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[2] [\[Link\]](#)
- U.S. Environmental Protection Agency. (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. [\[Link\]](#)[1][2][3]
- PubChem. (n.d.).[1][2] Compound Summary: Phenolic Compounds and Safety. National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.).[1] Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). [\[Link\]](#)[1][2][3]

(Note: Always consult the specific Safety Data Sheet (SDS) provided by your chemical vendor for lot-specific purity and stabilizer information.)[1][2]

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Sources

- [1. 2-Cyclohexylethanol | C₈H₁₆O | CID 20508 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. media.suweb.site \[media.suweb.site\]](#)
- [3. Waste Code \[rcrainfo.epa.gov\]](#)
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